

A Comparative Analysis of D-Amino Acid Metabolism Across Different Life Forms

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of D-amino acid metabolism in bacteria, fungi, plants, and mammals. It includes quantitative data on key enzymes, detailed experimental protocols, and visualizations of metabolic pathways to support further research and therapeutic development.

D-amino acids, once considered rare in nature, are now recognized as crucial molecules with diverse biological functions across all domains of life. Their metabolism, involving synthesis by racemases and degradation by oxidases, exhibits significant variations among different organisms. Understanding these differences is paramount for fields ranging from microbiology to neuroscience and drug discovery.

Key Enzymes in D-Amino Acid Metabolism: A Comparative Overview

The central players in D-amino acid metabolism are amino acid racemases, which interconvert L- and D-amino acids, and D-amino acid oxidases (DAO) and D-aspartate oxidases (DDO), which catabolize D-amino acids. The substrate specificity and kinetic efficiency of these enzymes differ significantly across species, reflecting their distinct physiological roles.

D-Amino Acid Oxidase (DAO)

DAO is a flavoenzyme that catalyzes the oxidative deamination of neutral and basic D-amino acids, producing the corresponding α -keto acids, ammonia, and hydrogen peroxide.^[1] It is widely distributed in eukaryotes, with the notable exception of plants, but is rare in bacteria,

which often utilize D-amino acid dehydrogenases instead.[1] In mammals, DAO plays a critical role in neurotransmission by degrading D-serine, a co-agonist of the NMDA receptor.[2]

D-Aspartate Oxidase (DDO)

DDO is another flavoenzyme that specifically catalyzes the oxidative deamination of acidic D-amino acids, primarily D-aspartate and D-glutamate.[3] Its reaction products are oxaloacetate (from D-aspartate) or α -ketoglutarate (from D-glutamate), ammonia, and hydrogen peroxide.[3] DDO is found in a variety of eukaryotic organisms and is involved in processes such as neurogenesis and hormone synthesis in mammals.[2]

Amino Acid Racemases

Amino acid racemases are a diverse group of enzymes responsible for the synthesis of D-amino acids from their L-enantiomers. These enzymes are crucial for bacteria, where D-amino acids like D-alanine and D-glutamate are essential components of the peptidoglycan cell wall. [4] Racemases are also found in eukaryotes, where they produce D-amino acids that act as signaling molecules.[5]

Quantitative Comparison of Enzyme Kinetics

The following tables summarize the kinetic parameters (K_m and V_{max} or k_{cat}) and substrate specificities of key enzymes in D-amino acid metabolism from various organisms. This data provides a quantitative basis for comparing their efficiency and substrate preferences.

Table 1: Kinetic Parameters of D-Amino Acid Oxidase (DAO) from Different Organisms

Organism	Enzyme Source	Substrate	Km (mM)	Vmax (U/mg) or kcat (s-1)	Reference
Rhodotorula gracilis (Yeast)	Recombinant	D-Alanine	1.0 ± 0.2	81 ± 5 (kcat)	[6]
Trigonopsis variabilis (Yeast)	Recombinant	D-Alanine	7.0 ± 0.9	46 ± 3 (kcat)	[6]
Pig (Sus scrofa)	Kidney	D-Alanine	1.7 ± 0.3	7.3 ± 0.6 (kcat)	[6]
Rat (Rattus norvegicus)	Recombinant	D-Alanine	140 ± 20	27 ± 1 (kcat)	[6]
Human (Homo sapiens)	Recombinant	D-Alanine	1.3 ± 0.2	5.2 ± 0.1 (kcat)	[6]
Human (Homo sapiens)	Recombinant	D-Serine	1.6 - 8.9	0.8 - 1.5 (kcat)	[7]
Human (Homo sapiens)	Recombinant	D-Tyrosine	0.9	10.9 (kcat)	[7]
Human (Homo sapiens)	Recombinant	D-Phenylalanine	1.1	8.2 (kcat)	[7]
Human (Homo sapiens)	Recombinant	D-Tryptophan	0.9	6.5 (kcat)	[7]
Human (Homo sapiens)	Recombinant	D-Kynurenine	0.7	-	[7]

Zebrafish (Danio rerio)	Recombinant	D-Alanine	-	0.537 (kcat/Km)	[8]
Duckling (Anas platyrhynchos)	Liver/Kidney	D-Proline	-	Most reactive	[8]

Table 2: Kinetic Parameters of D-Aspartate Oxidase (DDO) from Different Organisms

Organism	Substrate	Km (mM)	kcat (s-1)	Reference
Human (Homo sapiens)	D-Aspartate	0.35	81.3	[9]
Human (Homo sapiens)	N-methyl D-aspartate	0.33	73.6	[9]
Human (Homo sapiens)	D-Glutamate	1.4	11.3	[9]
Human (Homo sapiens)	D-Asparagine	14.1	8.3	[9]
Human (Homo sapiens)	D-Histidine	13.9	1.2	[9]

Table 3: Kinetic Parameters of Amino Acid Racemases from Different Organisms

Organism	Enzyme	Substrate	Km (mM)	kcat (min ⁻¹)	Reference
Streptomyces lavendulae	Alanine Racemase	D-Alanine	1.1	2.1 x 10 ⁴	[10]
Streptomyces lavendulae	Alanine Racemase	L-Alanine	1.1	2.4 x 10 ⁴	[10]
Escherichia coli	Alanine Racemase	D-Alanine	1.7	1.4 x 10 ⁴	[10]
Escherichia coli	Alanine Racemase	L-Alanine	1.9	1.7 x 10 ⁴	[10]
Staphylococcus aureus	Alanine Racemase	L-Alanine	-	-	[11]
Mammal	Serine Racemase	L-Serine	~10	5 mol/mg per h (V _{max})	[12]
Mammal	Serine Racemase	D-Serine	~60	22 mol/mg per h (V _{max})	[12]

Physiological Concentrations of D-Amino Acids

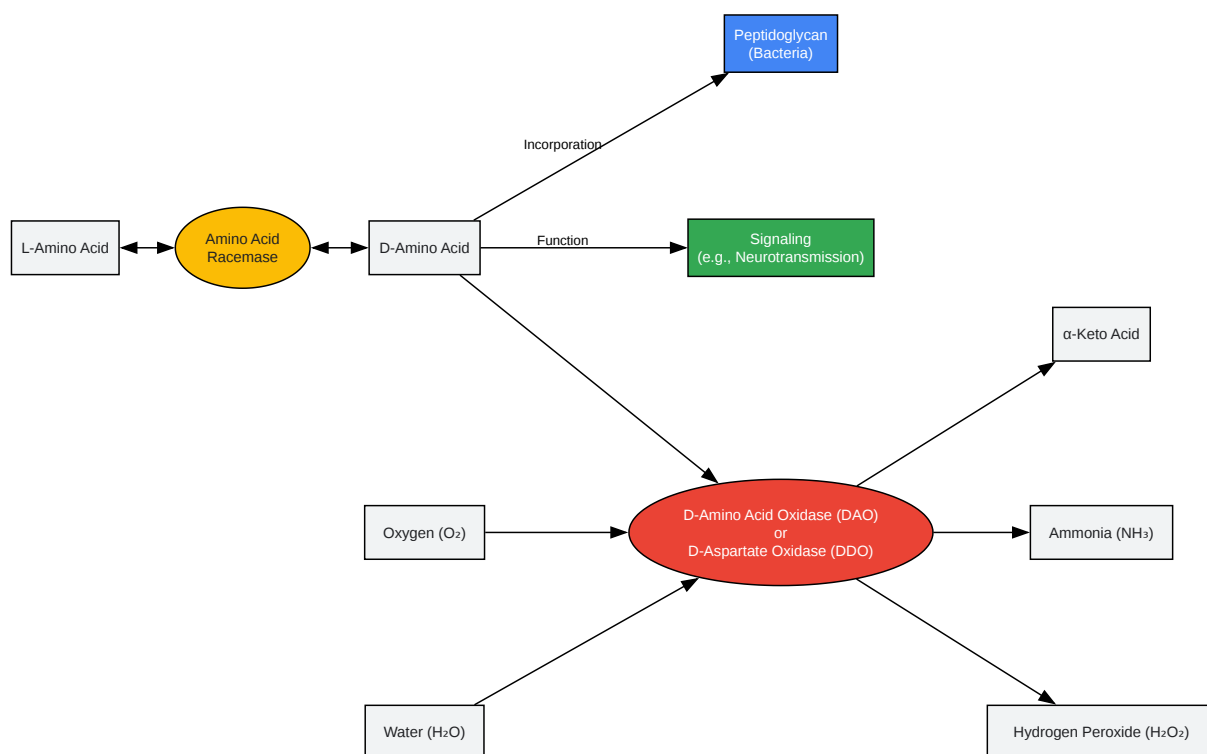
The endogenous levels of D-amino acids vary significantly across different organisms and tissues, reflecting their diverse physiological roles.

Table 4: Physiological Concentrations of D-Amino Acids in Various Organisms

Organism/Tissue	D-Amino Acid	Concentration	Reference
Bacteria (Stationary Phase Supernatant)	Various	Up to millimolar (mM) levels	[4]
Vibrio cholerae (Stationary Phase Supernatant)	D-Met, D-Leu, D-Val, D-Ile	~1.0 mM (total)	[13]
Lactic Acid Bacteria (Culture Medium)	Total D-amino acids	Varies (μ M)	[14]
Fungi (Wild Edible Mushrooms)	Total free amino acids (L+D)	1462.6 to 13,106.2 mg/100 g	[15]
Plants	-	Low percentage of total free amino acids	[16]
Mouse Brain (Perfused)	Various	10 to 2000 times higher than blood levels	[17]
Mouse Brain (Hippocampus vs. Cortex)	Various	~13% higher in hippocampus	[17]
Mammalian Brain	D-Serine	High concentrations	[18]
Mammalian Brain	D-Aspartate	High concentrations	[18]

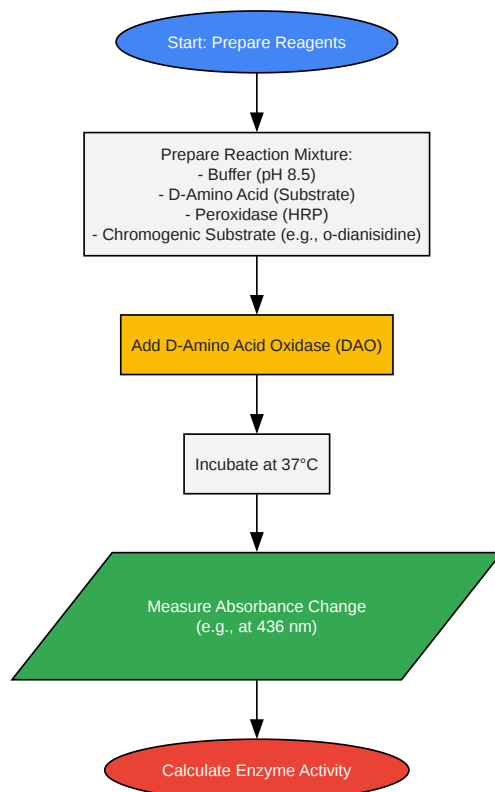
Visualizing D-Amino Acid Metabolism

The following diagrams, generated using the DOT language, illustrate key metabolic pathways and experimental workflows related to D-amino acid metabolism.



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Caption: General overview of D-amino acid synthesis and degradation pathways.



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